

1,12-Dodecanediamine melting point 67-69 °C

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Compound Focus: 1,12-Dodecanediamine

CAS No.: 2783-17-7

Cat. No.: S536530

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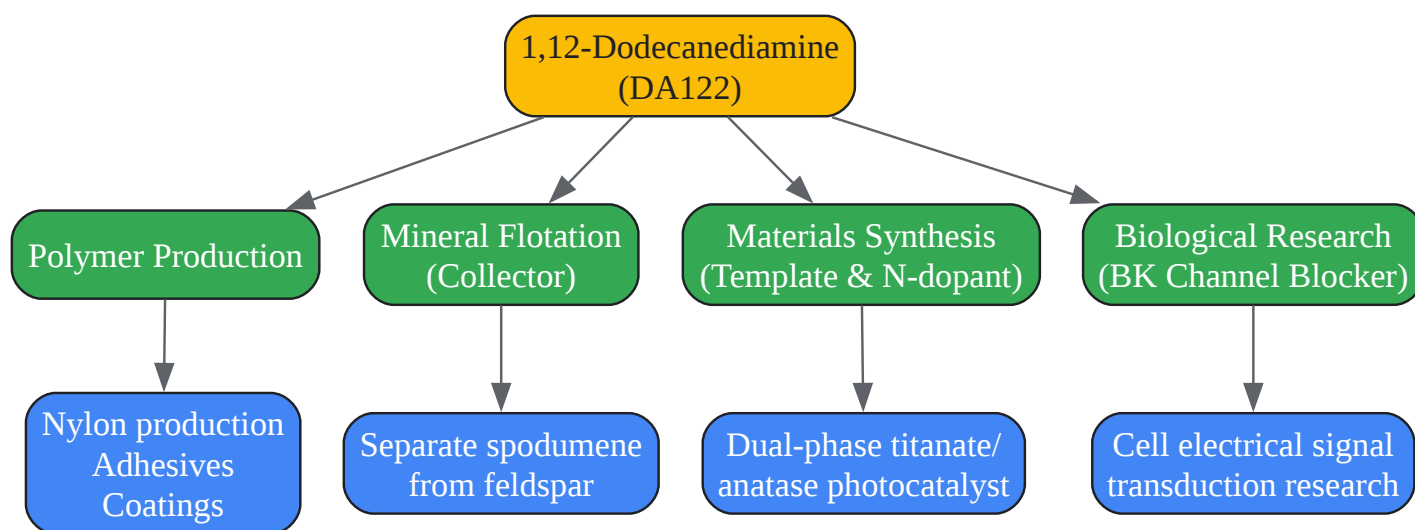
Chemical Profile of 1,12-Dodecanediamine

The table below summarizes the core identification and physicochemical data for **1,12-Dodecanediamine**.

Property	Specification
CAS RN	2783-17-7 [1] [2]
Molecular Formula	C ₁₂ H ₂₈ N ₂ [1] [2]
Molecular Weight	200.36 g/mol [1] [2]
Purity	>98.0% [1]
Physical Appearance	White to almost white powder to lump [1]
Melting Point	70 °C [1]
Boiling Point	145 °C / 2 mmHg [1]
Solubility	Soluble in Ethanol [1]
Storage	Room temp. (cool/dark place <15°C), under inert gas, air-sensitive [1]

Applications and Experimental Use

1,12-Dodecanediamine serves as a versatile building block in industrial and research contexts. The following diagram illustrates its primary applications and relationships:



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Industrial and Materials Science Applications

- **Polymer Production:** It is a key precursor in producing nylon and other high-performance polymers, with the global market driven by demand from automotive and textile industries [3].
- **Mineral Flotation:** Recent research identifies it as an effective component in a combined cationic/anionic collector system with sodium oleate (NaOL) for separating the lithium-bearing mineral spodumene from feldspar [4].
- **Materials Synthesis:** It acts as both a nitrogen source and a structure-directing template in synthesizing N-doped dual-phase titanate/anatase photocatalysts, which show high activity for degrading organic pollutants under visible light [5].

Biological Activity and Experimental Protocol

1,12-Dodecanediamine (referred to as 1,12-DD) is identified as a **reversible blocker of Maxi calcium-activated potassium (BK) channels** [2]. It reduces the single-channel current amplitude, mean channel open

time, and channel open probability, making it a promising compound for researching cell electrical signal transduction mechanisms [2].

However, the search results I obtained do not contain a detailed step-by-step experimental protocol for this specific biological application. The information presented is a summary of the biological finding.

Detailed Experimental Protocols from Search Results

The following are methodologies for non-biological applications of **1,12-Dodecanediamine** as detailed in the search results.

Protocol 1: As a Collector in Spodumene Flotation [4]

- **Objective:** Efficient flotation separation of spodumene from feldspar.
- **Materials:** High-purity spodumene and feldspar samples, Sodium Oleate (NaOL), **1,12-Dodecanediamine** (DA122).
- **Procedure:**
 - **Sample Preparation:** Crush, grind, and screen mineral samples to a size of -0.105 to +0.038 mm.
 - **Flotation:** Conduct micro-flotation experiments in an XFG-type flotation machine.
 - **Conditioning:** Agitate the mineral suspension for 1 minute.
 - **Collector Addition:** Add the combined collector (NaOL/DA122 at a 12:1 molar ratio) and condition for 3 minutes.
 - **Froth Collection:** Carry out flotation for 4 minutes.
 - **Analysis:** Weigh the collected froth products to calculate recovery.
- **Optimal Conditions:**
 - **NaOL/DA122 Molar Ratio:** 12:1
 - **pH:** 8
 - **Collector Concentration:** 0.3 mmol/L
- **Key Findings:** Under these conditions, spodumene recovery reached **82.16%**, a significant improvement over traditional collector systems.

Protocol 2: As a Template and Nitrogen Source for Photocatalysts [5]

- **Objective:** Synthesize N-doped dual-phase titanate/anatase with visible-light photocatalytic activity.
- **Materials:** Titanium tetrabutoxide (TBOT), **1,12-Dodecanediamine** (DADD), Acetic acid (HAc), Ethanol, Sodium hydroxide (NaOH), Deionized water.
- **Procedure:**
 - **Precursor Mix:** Add 10 mL of TBOT to a solution of DADD in 30 mL of EtOH and 10 mL of HAc. Stir for 30 minutes.
 - **Hydrothermal Treatment:** Transfer the mixture to a Teflon-lined autoclave. Maintain at **180°C for 24 hours**.
 - **Washing & Drying:** Filter the resulting white precipitate and wash thoroughly with deionized water and ethanol. Dry at 80°C.
 - **Calcination:** Heat the product at **500°C for 2 hours** to obtain the final crystalline material.
- **Key Findings:** The resulting material showed a **96.7%** photodegradation efficiency of Methylene Blue (MB) under visible light in 180 minutes, attributed to high crystallinity, large surface area (99.8 m²/g), and effective N-doping [5].

Safety and Handling

1,12-Dodecanediamine requires careful handling as it is classified as hazardous [1].

- **Hazards:** Toxic if inhaled, harmful if swallowed, causes skin and serious eye irritation, may cause allergic skin reaction, and is very toxic to aquatic life [1].
- **Precautions:** Use in a well-ventilated area, wear protective gloves/eye protection, avoid breathing dust, and do not eat or drink when handling. Contaminated work clothing must not be allowed out of the workplace [1].
- **Storage:** Recommended to be stored in a cool, dark place below 15°C, under an inert gas, and in a tightly closed container as it is air-sensitive [1].

Key Takeaways

- **Melting Point:** The confirmed melting point for **1,12-Dodecanediamine** is **70°C** [1].
- **Versatile Bifunctional Molecule:** Its structure with two amine terminal groups makes it valuable in polymer production, materials science, and mineral processing.
- **Emerging Biological Role:** It shows promise as a research tool in neurobiology and cell physiology as a BK channel blocker, though detailed biological protocols require consultation of specialized literature.
- **Industrial Relevance:** Its applications in high-growth sectors like electric vehicle batteries (via spodumene flotation) and sustainable materials ensure its continued technical and commercial importance [3] [4].

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